

Versalide: A Technical Overview of its Chemical Properties and Neurotoxic Profile

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Compound of Interest

Compound Name: Versalide

Cat. No.: B1219986

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Molecular Formula: C₁₈H₂₆O

Versalide, a synthetic polycyclic musk, possesses the molecular formula C₁₈H₂₆O.^{[1][2][3][4][5]} Historically utilized as a fragrance ingredient in various consumer products, its application has been curtailed due to significant neurotoxic effects. This technical guide provides a comprehensive overview of **Versalide**'s chemical and toxicological properties, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	258.40 g/mol	[1][3][5]
CAS Number	88-29-9	[1][3]
Systematic IUPAC Name	1-(3-ethyl-5,5,8,8-tetramethyl-6,7-dihydronaphthalen-2-yl)ethanone	[1]

Synthesis

The synthesis of **Versalide**, also known by its chemical name Acetyl ethyl tetramethyl tetralin (AETT), primarily involves the reaction of ethylbenzene with 2,5-dichloro-2,5-dimethylhexane. While the general synthetic pathway is established, detailed, step-by-step public domain

protocols with specific reaction conditions and purification methods are not readily available in the reviewed literature.

Neurotoxicity

Versalide has been identified as a potent neurotoxin, leading to its withdrawal from commercial use.^[1] Experimental studies, primarily in rats, have demonstrated a range of adverse neurological effects.

Observed Neurotoxic Effects:

- **Behavioral Abnormalities:** Rats exposed to **Versalide** exhibited hyperirritability, limb weakness, gait disturbance, and ataxia.^[1]
- **Central and Peripheral Nervous System Damage:** The compound induces progressive neuronal ceroid degeneration and significant myelin bubbling in the brain, spinal cord, and peripheral nerves.^[1]
- **Cerebellar Degeneration:** Studies have shown that **Versalide** causes selective degeneration and depopulation of Purkinje cells in the cerebellum and a spongy state of the cerebellar white matter due to splits in the myelin sheath.
- **Organ Discoloration:** A characteristic blue discoloration of the brain, spinal cord, and peripheral nerves has been observed in exposed animals.^[1]

Quantitative Toxicological Data:

A key study established a No-Observed-Adverse-Effect Level (NOAEL) for dermal application in rats.

Study Type	Species	Route of Administration	NOAEL	Reference
Sub-chronic Toxicity (13 & 26 weeks)	Rat	Dermal	3 mg/kg/day	

Experimental Protocols

Detailed historical experimental protocols for the neurotoxicity testing of **Versalide** are not extensively published. However, based on a study investigating the pathogenesis of demyelination, the following protocol was utilized:

Animal Model: Sprague-Dawley rats. Dosing: Approximately 50 mg/kg/day of AETT, dissolved in ethanol, was administered in the food. Duration: The study monitored the effects over a period of ten weeks. Endpoints:

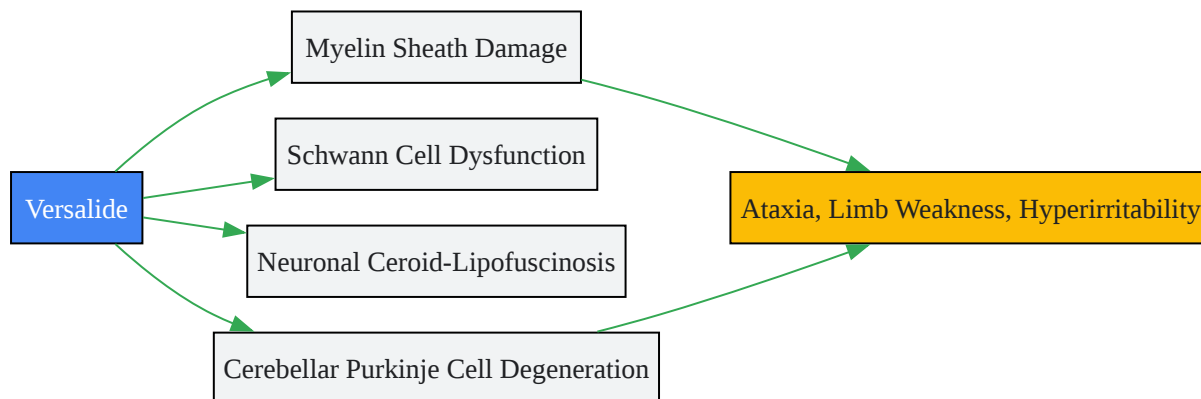
- Observation of Schmidt-Lanterman incisures in tibial nerves.
- Development of juxtanodal and internodal myelin bubbles.
- Phagocytic removal of edematous myelin.

This protocol was designed to study the direct effects of **Versalide** on myelin and Schwann cell function.

Signaling Pathways and Mechanism of Action

The precise molecular signaling pathways through which **Versalide** exerts its neurotoxic effects are not yet fully elucidated in the available literature. The observed myelin degeneration suggests a direct damaging effect on the myelin sheath or a disruption of Schwann cell function responsible for myelin maintenance.^[1] The accumulation of ceroid-like pigments points towards a potential disruption of cellular waste disposal mechanisms within neurons. Further research is required to identify the specific signaling cascades and molecular targets of **Versalide** that lead to the observed neuropathologies.

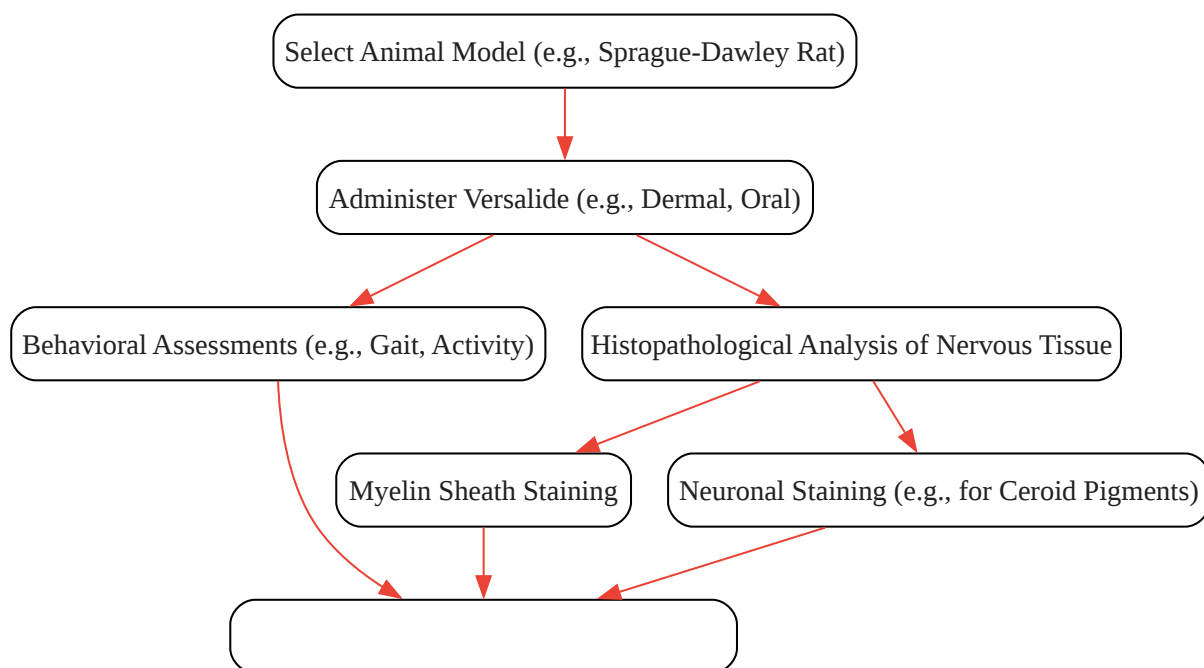
Logical Relationship of Versalide's Neurotoxicity



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Caption: Logical flow of **Versalide**-induced neurotoxicity.

Experimental Workflow for Neurotoxicity Assessment



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Caption: General experimental workflow for assessing **Versalide** neurotoxicity.

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